

preparation of agrochemicals containing 3-(2-fluorophenyl)-1-methyl-pyrazole

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Compound of Interest

Compound Name: 3-(2-fluorophenyl)-1-methyl-1H-pyrazole

Cat. No.: B8708537

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Application Note: AN-SDHI-2026-04 Strategic Synthesis and Process Optimization of 3-(2-Fluorophenyl)-1-methyl-pyrazole Scaffolds for SDHI Fungicides

Executive Summary

The pyrazole-4-carboxamide motif represents the "engine room" of modern Succinate Dehydrogenase Inhibitor (SDHI) fungicides.[1] While commercial blockbusters like Fluxapyroxad and Bixafen utilize a 3-(difluoromethyl) or 3-(trifluoromethyl) group, the 3-(2-fluorophenyl)-1-methyl-pyrazole scaffold is a critical bioisostere in Lead Optimization.

Replacing the haloalkyl group with a 2-fluorophenyl moiety alters the lipophilicity (LogP) and pi-stacking interactions within the ubiquinone-binding site (Q-site) of Complex II. This Application Note provides a high-fidelity, scalable protocol for synthesizing **3-(2-fluorophenyl)-1-methyl-1H-pyrazole-4-carboxylic acid**, the requisite precursor for generating diverse amide libraries.

Key Technical Advantages of This Protocol:

- **Regiocontrol:** Maximizes the formation of the bioactive 1-methyl-3-aryl isomer over the inactive 5-aryl isomer.

- Scalability: Avoids cryogenic steps typical of lithiation routes.
- Versatility: Delivers a C4-carboxylic acid handle ready for amide coupling.

Retrosynthetic Analysis & Strategy

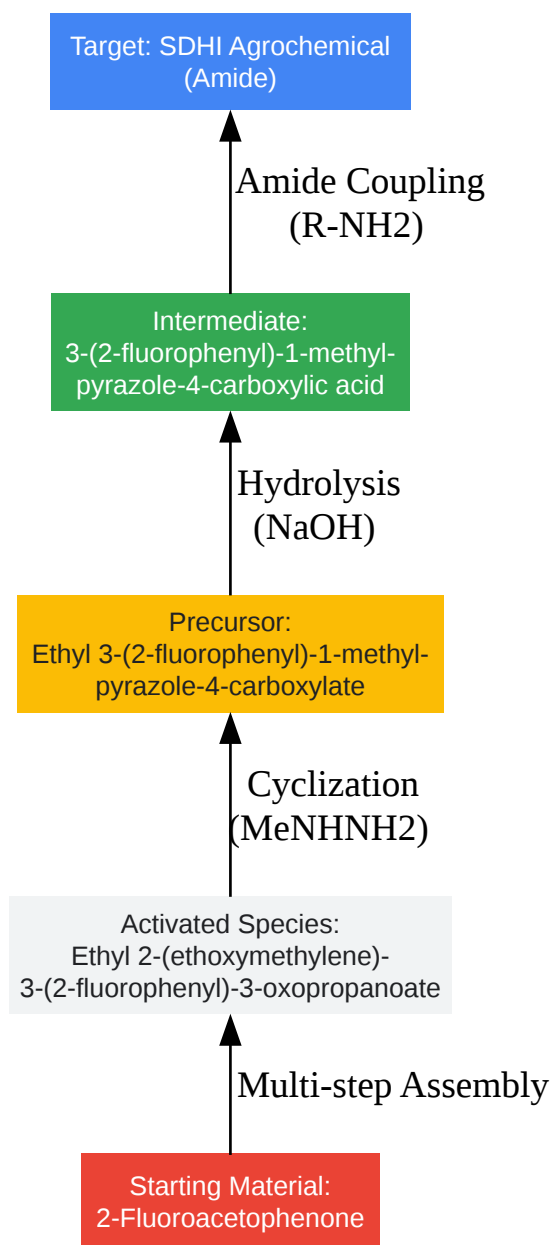
The primary challenge in synthesizing 1-methyl-3-substituted pyrazoles is regioselectivity. Direct condensation of methylhydrazine with unsymmetrical 1,3-diketones often yields a mixture of 1-methyl-3-aryl and 1-methyl-5-aryl isomers.

To circumvent this, we employ a Claisen-Orthoformate Strategy. By converting the acetophenone precursor into an alkoxymethylene-

-ketoester, we create a "push-pull" alkene system that directs the nucleophilic attack of methylhydrazine, significantly enhancing regioselectivity.

Pathway Overview:

- Claisen Condensation: 2-Fluoroacetophenone
-keto ester.
- Alkoxymethylene Activation: Installation of the C4-carbon source using triethyl orthoformate.
- Cyclization: Regioselective ring closure with methylhydrazine.
- Hydrolysis: Ester saponification to the free acid.



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Figure 1: Retrosynthetic disconnection showing the strategic assembly of the pyrazole core via the ethoxymethylene intermediate.

Detailed Experimental Protocols

Phase 1: Precursor Assembly (The -Keto Ester)

Objective: Convert 2-fluoroacetophenone into Ethyl 3-(2-fluorophenyl)-3-oxopropanoate.

- Reagents: 2-Fluoroacetophenone (1.0 eq), Diethyl carbonate (2.5 eq), Sodium Hydride (60% in oil, 2.2 eq), Toluene (Anhydrous).
- Safety: NaH releases hydrogen gas. Perform under inert atmosphere (N₂/Ar).

Protocol:

- Charge a dry 3-neck flask with NaH (2.2 eq) and wash twice with dry hexane to remove mineral oil. Suspend in anhydrous Toluene (10 V).
- Heat the suspension to 80°C.
- Add Diethyl carbonate (2.5 eq) dropwise.
- Prepare a solution of 2-Fluoroacetophenone (1.0 eq) in Toluene. Add this dropwise to the reaction mixture over 1 hour. Note: Controlled evolution of H₂ gas will occur.
- Reflux for 3 hours until TLC indicates consumption of the ketone.
- Quench: Cool to 0°C. Carefully add Glacial Acetic Acid/Water mixture to neutralize.
- Workup: Extract with Ethyl Acetate. Wash organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Vacuum distillation or flash chromatography (Hexane/EtOAc).

Phase 2: The "Locking" Step (Ethoxymethylene Insertion)

Objective: Introduce the C₄ carbon and activate the system for regioselective cyclization.

- Reagents:
 - Keto ester (from Phase 1), Triethyl Orthoformate (1.5 eq), Acetic Anhydride (2.0 eq).

Protocol:

- Mix the

-keto ester, Triethyl Orthoformate, and Acetic Anhydride in a round-bottom flask.

- Reflux at 130°C for 4–6 hours.
- Monitor by TLC. The product (Ethyl 2-(ethoxymethylene)-3-(2-fluorophenyl)-3-oxopropanoate) usually appears as a distinct UV-active spot.
- Workup: Concentrate under reduced pressure to remove volatile byproducts (ethyl acetate, acetic acid). The residue is often used directly in the next step (purity >90% is typical).

Phase 3: Regioselective Cyclization (The Critical Step)

Objective: Form the pyrazole ring with high selectivity for the 1-methyl-3-aryl isomer.

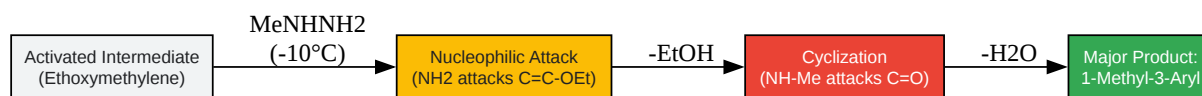
- Reagents: Activated Intermediate (from Phase 2), Methylhydrazine (1.05 eq), Ethanol (Absolute).
- Safety: Methylhydrazine is highly toxic and a suspected carcinogen. Handle in a fume hood with double gloves.

Protocol:

- Dissolve the Activated Intermediate in Ethanol (5 V) and cool to -10°C (Ice/Salt bath). Low temperature is crucial for regiocontrol.
- Add Methylhydrazine (1.05 eq) dropwise over 30 minutes, maintaining internal temp < 0°C.
- Allow the mixture to warm to Room Temperature (RT) over 2 hours.
- Stir at RT for 1 hour.
- Analysis: Check HPLC. The 1-methyl-3-aryl isomer (Target) typically elutes after the 1-methyl-5-aryl isomer on reverse-phase C18.
- Workup: Concentrate ethanol. Dissolve residue in DCM, wash with water.
- Purification: Recrystallization from Heptane/EtOAc is preferred to remove trace isomers.

Regioselectivity Mechanism: The terminal nitrogen (

) of methylhydrazine is the harder, more reactive nucleophile. At low temperatures, it preferentially attacks the ethoxymethylene carbon (sterically accessible, hard electrophile) rather than the ketone carbonyl. This initial C-N bond formation dictates the final cyclization, locking the methyl group on the nitrogen distal to the aryl ring.



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Figure 2: Mechanistic flow ensuring the formation of the 1-methyl-3-aryl isomer.

Phase 4: Saponification & Coupling

- Hydrolysis: Treat the ester with NaOH (2M) in THF/Water (1:1) at 60°C for 2 hours. Acidify with HCl to pH 2. Filter the precipitated Acid.
- Activation: Reflux the Acid in Thionyl Chloride (SOCl₂) with a catalytic drop of DMF to generate the Acid Chloride.
- Amidation: React the Acid Chloride with the desired amine (e.g., an aniline or biphenyl amine) in THF with Triethylamine as a base.

Analytical Data & Quality Control

To validate the synthesis, compare analytical results against these standard parameters for 1-methyl-3-aryl pyrazoles.

Parameter	Specification (Target)	Notes
Appearance	Off-white to pale yellow solid	Darkening indicates oxidation/impurities.
1H NMR (DMSO-d6)	3.90 (s, 3H, N-Me)	N-Me signal is diagnostic. 5-aryl isomer N-Me is usually shielded (~3.6-3.7).
1H NMR (Py-H)	8.35 (s, 1H, C5-H)	Characteristic singlet for the pyrazole proton.
19F NMR	-114 ppm (approx)	Diagnostic for 2-fluorophenyl group.
HPLC Purity	> 98.0% (Area %)	Critical for biological assays.
Regio-Isomer Ratio	> 20:1 (Target : Impurity)	Achieved via low-temp addition in Phase 3.

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